

Health physics considerations for working with unsealed Cadmium-109 sources

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Compound of Interest

Compound Name: Cadmium-109

Cat. No.: B087968

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Health Physics Guide for Unsealed Cadmium-109 Sources

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health physics considerations essential for the safe handling of unsealed **Cadmium-109** (Cd-109) sources. Adherence to these guidelines is critical to minimize radiation exposure and ensure a safe laboratory environment.

Radiological Properties of Cadmium-109

Cadmium-109 is a radionuclide that decays by electron capture, emitting characteristic X-rays and conversion electrons. Understanding its radiological properties is fundamental to implementing appropriate safety protocols.

Table 1: Physical and Radiological Characteristics of Cadmium-109

Property	Value	Reference
Half-life	462.6 days	[1]
Primary Emissions	22.1 keV X-rays (83%), conversion electrons (up to 87 keV)	[1]
Decay Mode	Electron Capture	
Annual Limit on Intake (ALI)	40 μCi (Inhalation), 300 μCi (Ingestion)	[1]
Derived Air Concentration (DAC)	2×10^{-8} $\mu\text{Ci/mL}$ (Stochastic)	
Critical Organ	Kidneys	[1]

Dosimetry and Shielding

The primary emissions from Cd-109 are low-energy photons and electrons, which dictates the necessary dosimetric monitoring and shielding requirements.

Table 2: Dosimetric and Shielding Information for Cadmium-109

Parameter	Value/Recommendation	Reference
External Hazard	Low for small quantities; primarily a concern for mCi or greater amounts.	
Internal Hazard	Significant; ingestion and inhalation are the primary routes of concern.	[1]
Shielding Material	Thin lead foil (e.g., 1 mm) is effective for shielding the X-rays.	
Dosimetry	Whole-body and ring dosimeters are recommended for personnel handling mCi quantities.	
Dose Rate at 30 cm	0.778 mrem/hr/mCi (unshielded point source)	[1]

Experimental Protocols

Strict adherence to detailed experimental protocols is necessary to prevent contamination and minimize exposure when working with unsealed Cd-109.

Contamination Monitoring: Wipe Test Protocol

Regular wipe tests are essential to detect removable surface contamination.

Materials:

- Filter paper (e.g., Whatman No. 1) or cotton swabs.
- Solvent (e.g., ethanol or deionized water).
- Liquid scintillation vials (20 mL).
- Liquid scintillation cocktail.

- Liquid Scintillation Counter (LSC).
- Disposable gloves.
- Forceps.
- Vial rack.
- Permanent marker.

Procedure:

- Preparation:
 - Don disposable gloves.
 - Create a diagram of the survey area and label the locations to be wiped.
 - Label a liquid scintillation vial for each wipe location and one for a background sample.
- Wipe Sampling:
 - Slightly moisten a piece of filter paper or a swab with the chosen solvent. Do not oversaturate.
 - Using moderate pressure, wipe an area of 100 cm² (10 cm x 10 cm) at the first designated location. Use an "S" motion to ensure thorough coverage.
 - Using forceps, place the wipe into the corresponding labeled scintillation vial.
 - Repeat the process for all designated locations, using a fresh wipe for each area.
 - Prepare a background sample by placing an unused, moistened wipe into a labeled scintillation vial.^[1]
- Sample Counting:
 - Add the appropriate volume of liquid scintillation cocktail to each vial, ensuring the wipe is fully submerged.

- Cap the vials securely and gently shake to mix.
- Load the vials into the Liquid Scintillation Counter, with the background vial in the first position.
- Set the LSC to count for an appropriate time (e.g., 1-5 minutes) using an energy window suitable for Cd-109.
- Data Analysis and Action Levels:
 - Record the counts per minute (CPM) for each sample and the background.
 - Calculate the net CPM for each sample by subtracting the background CPM.
 - If the net CPM exceeds a pre-determined action level (typically 2-3 times the background count), the area is considered contaminated.
 - Decontaminate the affected area and perform a follow-up wipe test to confirm the effectiveness of the decontamination.

Personnel Monitoring: Urine Bioassay Protocol

Urine bioassays are performed to assess the internal uptake of Cd-109. This is particularly important in cases of suspected inhalation or ingestion.

Materials:

- Sterile urine collection containers.
- Requisition forms.
- Personal protective equipment (gloves).
- Cooler for sample transport.

Procedure:

- Sample Collection:

- The individual should provide a mid-stream urine sample in a sterile collection container.
- The container must be securely sealed and clearly labeled with the individual's name, date, and time of collection.
- Sample Preparation and Analysis (Performed by an accredited laboratory):
 - The urine sample is typically acidified for preservation.
 - The concentration of **Cadmium-109** is determined using Inductively Coupled Plasma Mass Spectrometry (ICP-MS). This technique offers high sensitivity and specificity for detecting trace elements in biological matrices.
 - The ICP-MS is calibrated with certified standards to ensure accurate quantification.
- Data Interpretation:
 - The results are reported in $\mu\text{g/L}$ or $\mu\text{g/g}$ creatinine.
 - The measured concentration is compared to established action levels. If an intake is confirmed, a dose assessment will be performed by a qualified health physicist to determine the committed effective dose equivalent.

Radioactive Waste Disposal Protocols

All waste contaminated with Cd-109 must be segregated and disposed of according to institutional and regulatory requirements.

Procedure:

- Segregation:
 - At the point of generation, segregate solid waste contaminated with Cd-109 from all other waste streams.
 - This includes items such as gloves, bench paper, pipette tips, and contaminated labware.

- Do not mix radioactive waste with hazardous chemical waste unless specifically approved by the institution's radiation safety office.
- Packaging:
 - Place the segregated solid waste into a designated radioactive waste container lined with a durable, clear plastic bag.
 - The container must be clearly labeled with the radiation symbol, the words "Caution, Radioactive Material," the isotope (Cd-109), and the date.
 - Needles, scalpels, and other sharps must be placed in a designated radioactive sharps container.
- Storage and Pickup:
 - Store the waste container in a secure, designated area away from high-traffic locations.
 - When the container is full, seal the plastic bag and close the container.
 - Complete a radioactive waste pickup request form as required by your institution.

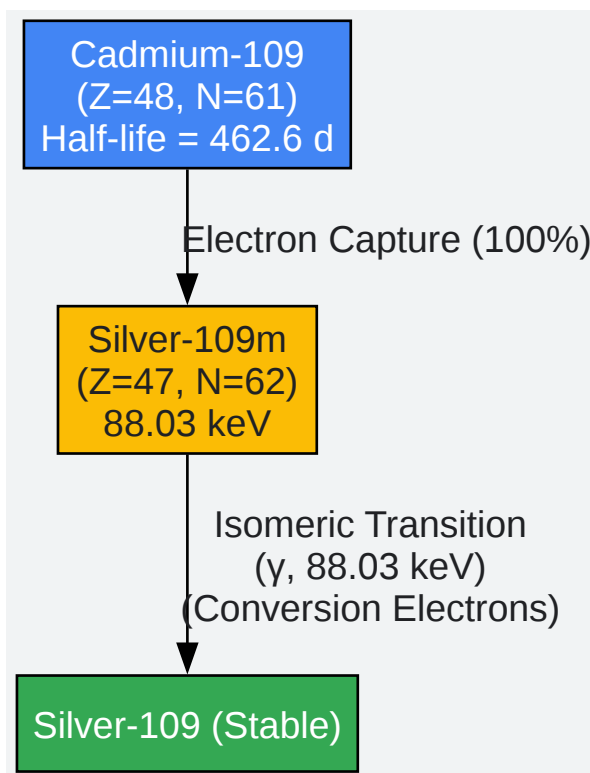
Procedure:

- Segregation and Collection:
 - Collect liquid waste contaminated with Cd-109 in a designated, labeled, and durable container (typically a plastic carboy).
 - The container must be clearly labeled with the radiation symbol, "Caution, Radioactive Material," the isotope (Cd-109), the chemical composition, and an estimate of the activity.
 - Do not mix aqueous and organic liquid waste streams.
- Storage:
 - Store the liquid waste container in a secondary containment bin to prevent spills.
 - The storage area should be secure and designated for radioactive materials.

- Disposal:
 - Arrange for pickup by the institution's radiation safety or hazardous waste management group.
 - Disposal of aqueous radioactive waste via the sanitary sewer may be permissible under strict regulatory limits and with prior authorization from the Radiation Safety Officer. This is generally not recommended for long-lived isotopes like Cd-109 without careful consideration and approval.

Visualizations

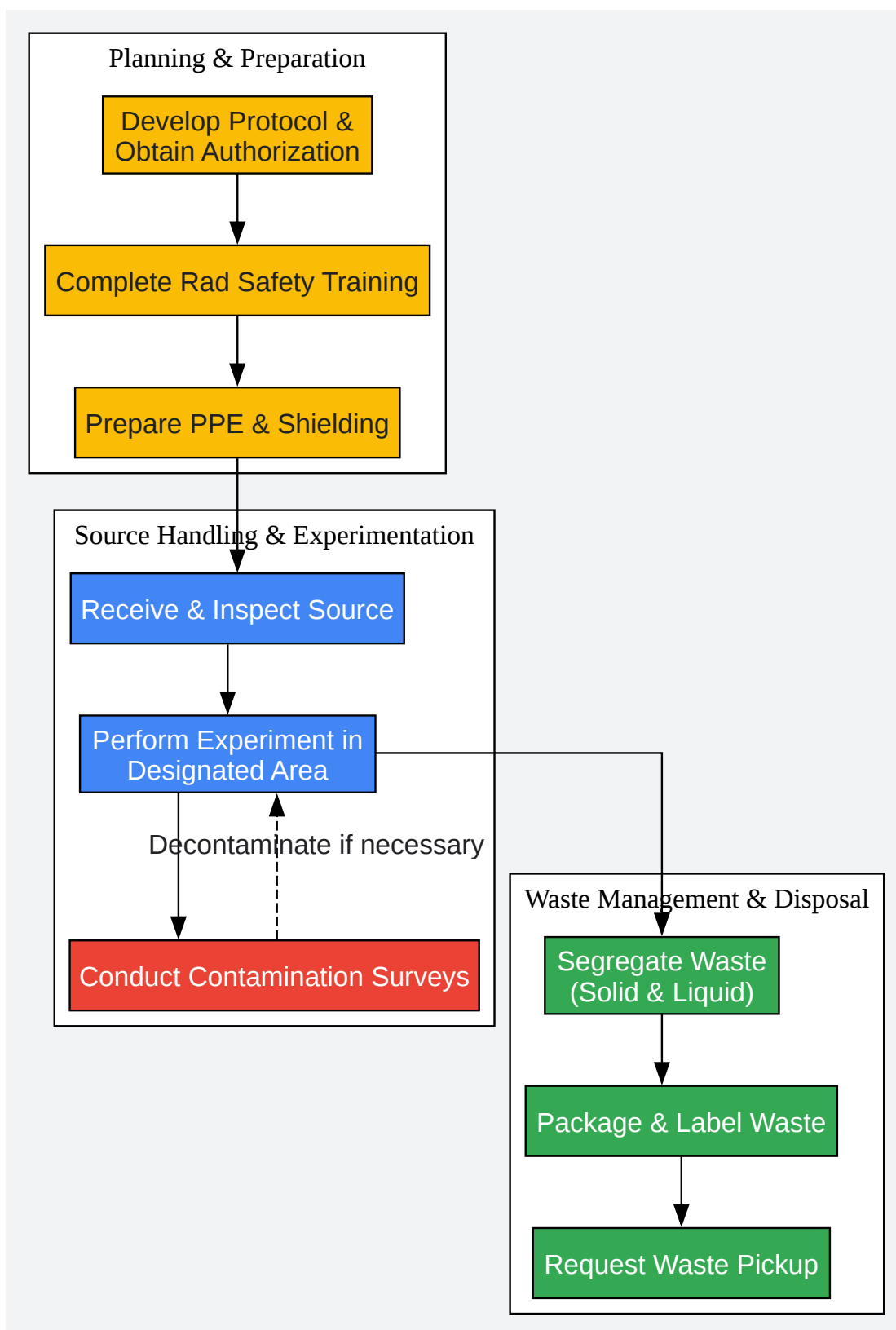
Cadmium-109 Decay Scheme



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Caption: Decay scheme of **Cadmium-109** to stable Silver-109.

Workflow for Handling Unsealed Cadmium-109



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References

- 1. calstatela.edu [calstatela.edu]
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